

An In-depth Technical Guide on 3-(2-Methoxyethoxy)propylamine

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Compound of Interest

Compound Name: 3-(2-Methoxyethoxy)propylamine

Cat. No.: B1266703

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This guide provides a detailed overview of the molecular structure and properties of **3-(2-Methoxyethoxy)propylamine**, a chemical compound relevant to researchers, scientists, and professionals in the field of drug development.

Molecular Properties

3-(2-Methoxyethoxy)propylamine is a primary amine with a methoxyethoxy substituent. Its chemical properties are summarized in the table below, providing a quick reference for key quantitative data.

Property	Value	Source
Molecular Formula	C ₆ H ₁₅ NO ₂	[1]
Molecular Weight	133.19 g/mol	[1][2]
Density	0.9 ± 0.1 g/cm ³	[2]
Boiling Point	186.2 ± 15.0 °C at 760 mmHg	[2]
SMILES	COCCOCCCN	[1]

Molecular Structure Visualization

The two-dimensional chemical structure of **3-(2-Methoxyethoxy)propylamine** is depicted in the diagram below. This visualization aids in understanding the spatial arrangement of atoms

and functional groups within the molecule.

Caption: Molecular structure of **3-(2-Methoxyethoxy)propylamine**.

Disclaimer: This document is intended for informational purposes for a technical audience. The experimental protocols for determining the properties listed are standard analytical chemistry techniques and are not detailed here.

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References

- 1. chemscene.com [chemscene.com]
- 2. 3-(2-methoxyethoxy)propylamine | CAS#:54303-31-0 | Chemsoc [chemsoc.com]
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